

# An In-depth Technical Guide to Pentadecylamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentadecylamine

Cat. No.: B1195383

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **pentadecylamine**, a long-chain primary amine. It details its chemical and physical properties, provides an experimental protocol for its synthesis, and discusses its role as a tool in studying specific signaling pathways. All quantitative data is presented in structured tables for ease of reference, and key experimental and logical workflows are visualized using diagrams.

## Core Concepts: Molecular Profile

**Pentadecylamine** is an organic compound with the chemical formula  $C_{15}H_{33}N$ . It consists of a fifteen-carbon alkyl chain attached to an amino group, classifying it as a primary aliphatic amine.<sup>[1]</sup> Its long hydrophobic carbon chain and reactive amino group give it surfactant properties, making it useful in various industrial applications, including as a corrosion inhibitor and in the formulation of emulsifiers.<sup>[1]</sup> In a research context, it and its derivatives are utilized to study enzymatic pathways, particularly in the endocannabinoid system.

## Physicochemical and Spectroscopic Data

A summary of the key physicochemical properties of **pentadecylamine** is provided below.

| Property          | Value  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C <sub>15</sub> H <sub>33</sub> N                        | [1][2]    |
| Molecular Weight  | 227.43 g/mol   | [3]       |
| IUPAC Name        | Pentadecan-1-amine                                       | [3]       |
| CAS Number        | 2570-26-5  | [2]       |
| Appearance        | White to almost white powder or lump; flake solid        | [1][3]    |
| Melting Point     | 35-37 °C   | [4][5]    |
| Boiling Point     | 299-301 °C   | [5]       |
| Density           | 0.8 ± 0.1 g/cm <sup>3</sup>                              | [4]       |
| Vapor Pressure    | 1 mmHg (120.5 °C)  | [5]       |
| Solubility        | Soluble in organic solvents, limited solubility in water | [1]       |

Spectroscopic data is crucial for the identification and characterization of **pentadecylamine**.

| Spectroscopic Data     | Availability   | Reference |
|------------------------|----------------|-----------|
| <sup>1</sup> H NMR     | Data available | [3]       |
| <sup>13</sup> C NMR    | Data available | [3]       |
| Mass Spectrum (GC-MS)  | Data available | [2][3]    |
| Infrared (IR) Spectrum | Data available | [3][6]    |

## Experimental Protocols

### Synthesis of Pentadecylamine from 1-Pentadecanol

A common and effective method for the laboratory-scale synthesis of **pentadecylamine** is the conversion of 1-pentadecanol to an azide intermediate, followed by reduction. The following is a two-step experimental protocol.

### Step 1: Mitsunobu Reaction for the Synthesis of 1-Azidopentadecane

This step involves the conversion of the primary alcohol (1-pentadecanol) to an azide using diphenylphosphoryl azide (DPPA) under Mitsunobu conditions.

- Materials:
  - 1-Pentadecanol
  - Triphenylphosphine (PPh<sub>3</sub>)
  - Diisopropyl azodicarboxylate (DIAD)
  - Diphenylphosphoryl azide (DPPA)
  - Anhydrous Tetrahydrofuran (THF)
- Procedure:
  - In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-pentadecanol (1.0 mmol) and triphenylphosphine (1.5 mmol) in anhydrous THF (10 mL).
  - Cool the solution to 0 °C in an ice bath.
  - Slowly add DIAD (1.5 mmol) to the stirred solution.
  - After stirring for 15 minutes at 0 °C, add DPPA (1.2 mmol).
  - Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
  - Monitor the reaction progress using thin-layer chromatography (TLC).
  - Once the reaction is complete, concentrate the mixture under reduced pressure.
  - Purify the crude product by flash column chromatography on silica gel (eluting with hexane) to yield 1-azidopentadecane.[7]

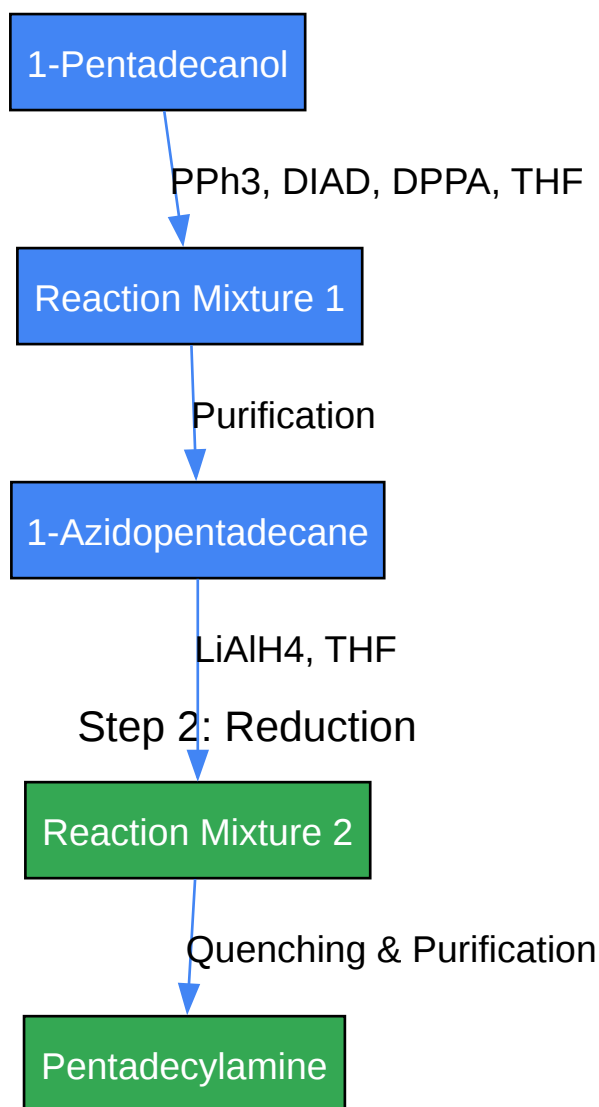
### Step 2: Reduction of 1-Azidopentadecane to **Pentadecylamine**

This step involves the reduction of the azide intermediate to the corresponding primary amine using a strong reducing agent like lithium aluminum hydride (LAH).

- Materials:
  - 1-Azidopentadecane (from Step 1)
  - Lithium aluminum hydride ( $\text{LiAlH}_4$ )
  - Anhydrous Tetrahydrofuran (THF)
  - Water
  - 15% aqueous Sodium Hydroxide (NaOH)
- Procedure:
  - In a flame-dried round-bottom flask under an inert atmosphere, prepare a suspension of lithium aluminum hydride (1.5 mmol) in anhydrous THF (5 mL) and cool to 0 °C.
  - Dropwise, add a solution of 1-azidopentadecane (1.0 mmol) in anhydrous THF (5 mL) to the LAH suspension.
  - Allow the reaction mixture to warm to room temperature and stir for 2-3 hours.
  - Carefully quench the reaction by the sequential addition of water (0.06 mL), 15% aqueous NaOH (0.06 mL), and then water again (0.18 mL).
  - Filter the resulting solid and wash with an appropriate organic solvent (e.g., diethyl ether or THF).
  - Concentrate the filtrate under reduced pressure to obtain the crude **pentadecylamine**.
  - Further purification can be achieved by distillation or recrystallization if necessary.

## Synthesis of Pentadecylamine

### Step 1: Mitsunobu Azidation



[Click to download full resolution via product page](#)

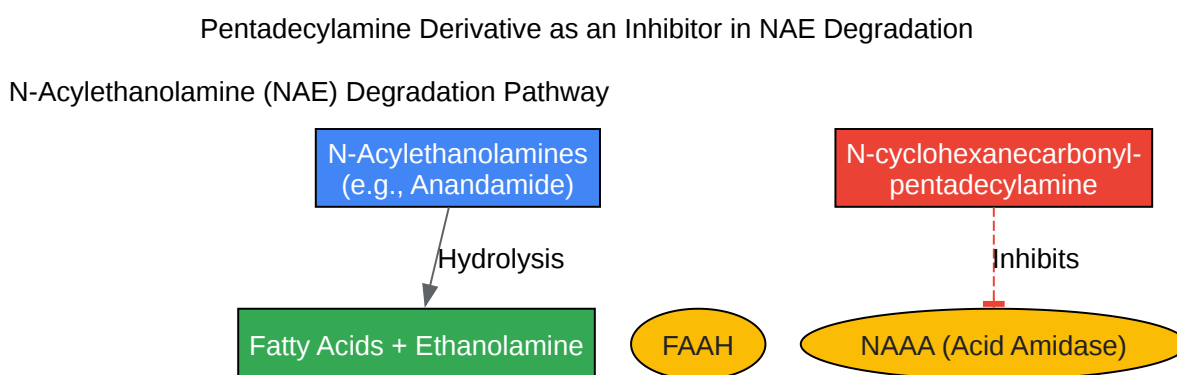
Caption: Workflow for the two-step synthesis of **Pentadecylamine**.

## Role in Signaling Pathway Research

While **pentadecylamine** is not a direct participant in a known signaling pathway, its derivatives are valuable tools for studying the N-acylethanolamine (NAE) signaling system. Specifically,

compounds like N-cyclohexanecarbonyl**pentadecylamine** act as selective inhibitors of acid amidase (N-acylethanolamine-hydrolyzing acid amidase, NAAA).[8]

NAEs, such as anandamide and palmitoylethanolamide, are bioactive lipids that are degraded by enzymes like fatty acid amide hydrolase (FAAH) and NAAA.[8] By selectively inhibiting NAAA, derivatives of **pentadecylamine** allow researchers to distinguish the activity of NAAA from that of FAAH, helping to elucidate the specific physiological roles of NAAA in various tissues and cells.[8]



[Click to download full resolution via product page](#)

Caption: Logical relationship of a **Pentadecylamine** derivative in the NAE pathway.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 2570-26-5: Pentadecylamine | CymitQuimica [cymitquimica.com]
- 2. Pentadecylamine [webbook.nist.gov]
- 3. Pentadecylamine | C<sub>15</sub>H<sub>33</sub>N | CID 17386 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. PENTADECYLAMINE | CAS#:2570-26-5 | Chemsrsc [chemsrc.com]
- 5. 2570-26-5 | CAS DataBase [m.chemicalbook.com]
- 6. Pentadecylamine [webbook.nist.gov]
- 7. benchchem.com [benchchem.com]
- 8. N-cyclohexanecarbonylpentadecylamine: a selective inhibitor of the acid amidase hydrolysing N-acylethanolamines, as a tool to distinguish acid amidase from fatty acid amide hydrolase - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pentadecylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195383#pentadecylamine-molecular-weight-and-formula]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)